

Application Notes and Protocols for Zimmer Biomet Hip Arthroplasty Solutions

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This document provides a detailed overview of the surgical techniques and technologies developed by Zimmer Biomet (**ZBH**) for hip arthroplasty. As "**ZBH**" refers to the company rather than a single surgical technique, this guide focuses on the application of their key hip replacement systems, including the G7® Acetabular System, the Taperloc® and Z1® Femoral Hip Systems, and innovative ancillary technologies such as the HipInsight[™] Mixed Reality Navigation and the iodine-treated iTaperloc® Complete and iG7[™] Hip System.

Overview of Zimmer Biomet Hip Arthroplasty Systems

Zimmer Biomet offers a comprehensive portfolio of products for total hip arthroplasty (THA), designed to address a wide range of patient anatomies and surgical preferences. These systems are often used in combination to provide a complete solution for hip joint replacement.

Key Components:

- G7® Acetabular System: A modular system for the "socket" part of the hip replacement, offering a variety of shell, fixation, and bearing options to create a stable joint.
- Taperloc® Complete Hip System: A widely used femoral stem with a long clinical history, designed for cementless fixation and long-term stability.



- Z1® Femoral Hip System: A newer, triple-taper femoral stem designed for initial axial and rotational stability, compatible with various surgical approaches including the anterior approach.
- HipInsight[™] Mixed Reality Navigation System: An FDA-cleared surgical guidance system
 that uses mixed-reality glasses to overlay a 3D model of the patient's anatomy during
 surgery, aiding in implant positioning.
- Iodine-Treated Hip System: A novel implant system featuring a controlled-release iodine surface treatment on the iTaperloc® Complete and iG7™ Hip System to help prevent periprosthetic joint infections (PJI).

Quantitative Data from Clinical Studies

The following tables summarize available quantitative data from clinical studies on various Zimmer Biomet hip arthroplasty products.

Table 1: Clinical Outcomes of the Taperloc® and Taperloc® Complete Femoral Stems

Study Parameter	Taperloc® Full Profile (TFP)	Taperloc® Complete Full Profile (TCFP)	Data Source
2-Year Subsidence (mm)	0.71 (mean)	0.44 (mean)	[1]
**2-Year Retroversion (°) **	0.56 (mean)	-0.13 (mean)	[1]
20-Year Survival Rate	98% (revision for any reason)	N/A	[2]
Long-Term Survival (17.8 years)	93.4% (cemented and cementless)	N/A	[3]

Table 2: Clinical Outcomes of the G7® Acetabular System



Study Parameter	Outcome	Data Source
2-Year Survivorship (PPS® Shell)	100%	[4]

Table 3: Incidence of Periprosthetic Joint Infection (PJI)

Condition	Incidence Rate	Data Source
Primary Total Joint Arthroplasty	1% to 2%	[5][6][7]

Experimental Protocols: Surgical Workflows

While specific surgical protocols can vary based on surgeon preference and patient anatomy, the following outlines a generalized workflow for a total hip arthroplasty using Zimmer Biomet's integrated technologies.

Pre-Operative Planning with HipInsight™

The HipInsight™ system utilizes a CT-based 3D surgical plan.

- Patient Imaging: Obtain a Computed Tomography (CT) scan of the patient's pelvis.
- 3D Model Generation: A patient-specific 3D model of the pelvic anatomy is created.
- Implant Templating: The surgeon uses the 3D model to select the appropriate size and
 position of the Zimmer Biomet femoral and acetabular components. Key parameters such as
 planned component size, pelvic tilt, leg length, and offset change are determined.[8]
- Plan Upload: The final surgical plan is uploaded to the Microsoft HoloLens 2 glasses.

Generalized Surgical Protocol for a Z1® Femoral Hip System and G7® Acetabular System Procedure

This protocol describes a cementless total hip arthroplasty.



- Patient Positioning and Surgical Approach: The patient is positioned according to the surgeon's preferred approach (e.g., posterior, direct anterior). The Z1® system is designed to be compatible with various approaches.[9]
- Femoral Neck Resection: The femoral head is dislocated, and the femoral neck is resected at the level determined during pre-operative planning.[9]
- Acetabular Preparation:
 - The acetabulum is exposed and prepared by removing cartilage and osteophytes.
 - Reaming of the acetabulum is performed to create a hemispherical socket for the G7® cup.
- G7® Acetabular Component Implantation:
 - A trial shell is used to confirm size and positioning.
 - The final G7® acetabular shell is impacted into the prepared acetabulum.
 - If using the HipInsight™ system, the surgeon can visualize the holographic guide to ensure accurate cup placement according to the pre-operative plan.[8][10]
 - Screws may be used for additional fixation if required.
 - The selected G7® liner (e.g., dual mobility, constrained) is inserted into the shell.
- Femoral Preparation:
 - The femoral canal is opened and prepared using a series of broaches specific to the Z1® system. This is a "broach-only" technique.[11]
 - The broaches are sequentially inserted to compact the cancellous bone and achieve a press-fit.
- Z1® Femoral Stem Implantation:
 - A trial stem and neck are used to assess leg length, offset, and stability.



- The final Z1® femoral stem is inserted into the prepared canal.[9]
- Final Reduction and Closure:
 - The appropriate femoral head is placed on the stem, and the hip is reduced.
 - Range of motion and stability are assessed.
 - The surgical incision is closed in layers.

Signaling Pathways and Mechanisms Mechanism of Action: Iodine-Treated Implants

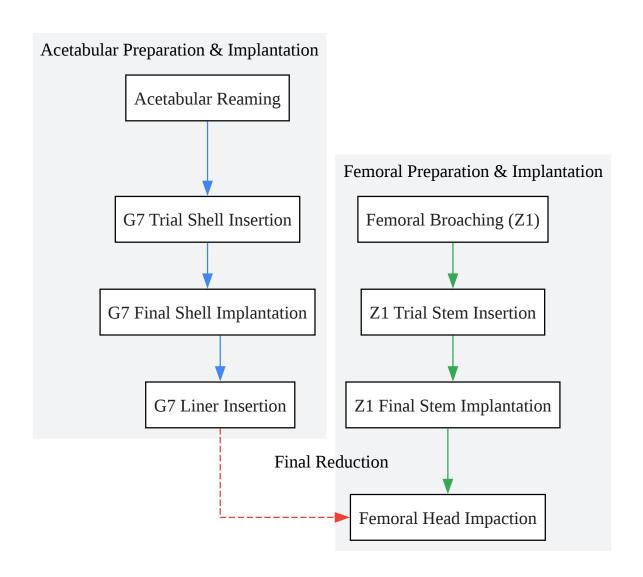
The Zimmer Biomet iTaperloc® Complete and iG7™ Hip System with iodine technology is designed to reduce the risk of periprosthetic joint infections (PJI).

- Bacterial Adhesion Inhibition: The implant surface has a controlled-release iodine treatment.
 [5][12] Iodine is a well-known antiseptic with a broad antibacterial spectrum.[13]
- Biofilm Prevention: By inhibiting the initial attachment of bacteria to the implant surface, the formation of a bacterial biofilm is prevented. Biofilms are a major cause of persistent and difficult-to-treat implant-related infections.

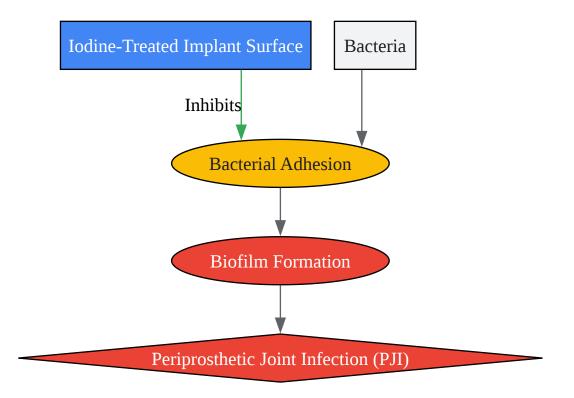
Visualizations











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